

Proper Disposal of NSC 15364: A Guide for Laboratory Professionals

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Researchers and drug development professionals handling **NSC 15364** must adhere to strict disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step instructions for the proper disposal of this VDAC1 oligomerization and apoptosis inhibitor.

NSC 15364, also known by its CAS number 4550-72-5, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Improper disposal can lead to significant environmental contamination and potential harm to human health. Therefore, it is imperative that all personnel follow the protocols outlined below.

Hazard Profile of NSC 15364

A clear understanding of the hazards associated with **NSC 15364** is the first step toward safe handling and disposal. The following table summarizes the key hazard information.



Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation.[2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Step-by-Step Disposal Protocol

Adherence to the following procedural steps is mandatory for the safe disposal of **NSC 15364** and its containers.

- Personal Protective Equipment (PPE): Before handling NSC 15364, ensure appropriate PPE is worn, including safety goggles with side-shields, protective gloves, and impervious clothing.[1] A suitable respirator should be used to avoid inhalation of dust or aerosols.[1]
- Waste Segregation:
 - Solid Waste: Unused or expired solid NSC 15364 should be collected in a clearly labeled,
 sealed container designated for hazardous chemical waste.
 - Liquid Waste: Solutions containing NSC 15364 (e.g., in DMSO) must be collected in a separate, sealed, and clearly labeled container for hazardous liquid waste. Do not mix with other waste streams unless compatibility is confirmed.
 - Contaminated Materials: All materials that have come into contact with NSC 15364, such
 as pipette tips, gloves, and bench paper, must be treated as hazardous waste and





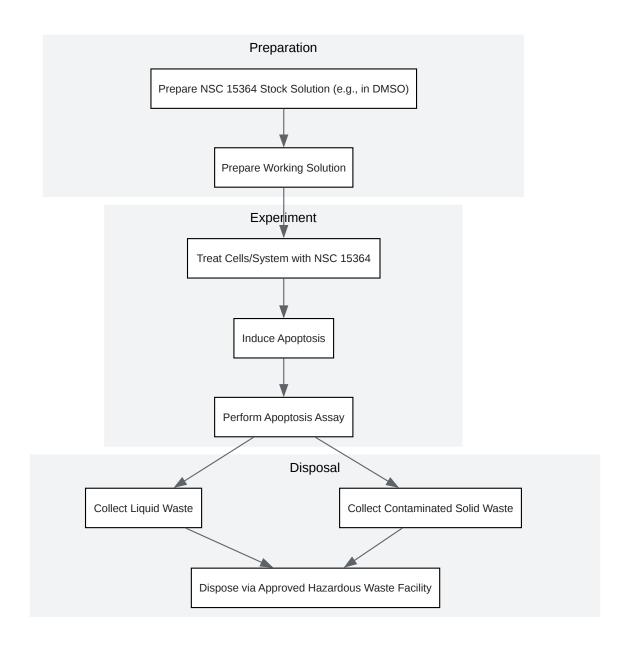
collected in a designated, sealed container.

- Spill Management: In the event of a spill, prevent the substance from entering drains, water courses, or the soil.[1] Collect the spillage and place it in a suitable container for disposal.[1]
- Container Disposal: Empty containers that held NSC 15364 must be treated as hazardous
 waste. Do not rinse them into the drain. The container and its contents must be disposed of
 through an approved waste disposal plant.[1]
- Final Disposal: All waste containing **NSC 15364** must be disposed of through an approved and licensed hazardous waste disposal company.[1] Ensure compliance with all local, regional, national, and international regulations.

Experimental Workflow and Signaling Pathway

To provide further context for laboratory professionals, the following diagrams illustrate a typical experimental workflow involving **NSC 15364** and its mechanism of action.

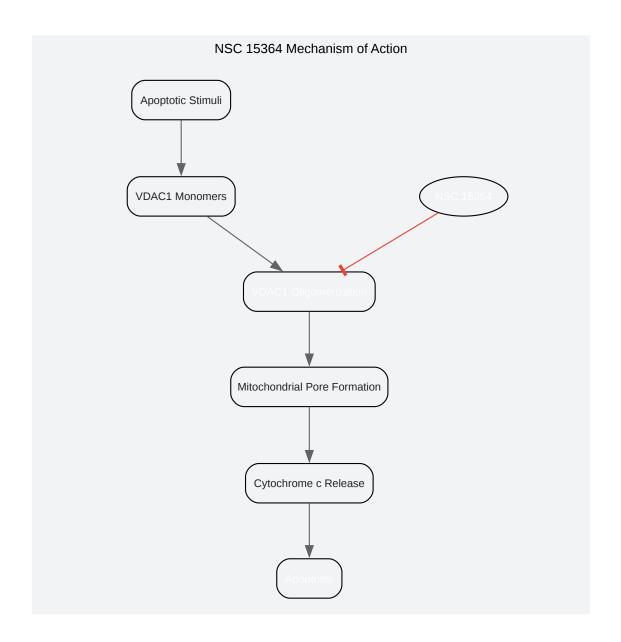




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Caption: Experimental workflow for NSC 15364 from preparation to disposal.





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Caption: **NSC 15364** inhibits apoptosis by preventing VDAC1 oligomerization.



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